

Methylenecyclooctane: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Methylenecyclooctane**

Cat. No.: **B14016971**

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Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive experimental toxicity data for **methylenecyclooctane** (CAS No: 3618-18-6) is readily available in the public domain. This guide has been compiled using data from structurally similar compounds and general safety principles for flammable hydrocarbons. The information provided herein should be used as a guideline only and is not a substitute for a compound-specific risk assessment. All handling and experimental procedures should be conducted by trained personnel in a controlled laboratory setting.

This technical guide provides an in-depth overview of the known properties and inferred safety precautions for **methylenecyclooctane**, targeting researchers, scientists, and professionals in drug development. Due to the limited availability of direct experimental safety data, this document emphasizes general safety protocols for similar chemical classes and outlines standard methodologies for safety assessment.

Physicochemical Properties

Limited experimental data is available for **methylenecyclooctane**. The following table summarizes known and calculated properties.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆	PubChem[1]
Molecular Weight	124.22 g/mol	PubChem[1]
Boiling Point (Normal)	428.00 ± 1.00 K (154.85 °C)	NIST[2]
Physical State	Liquid (presumed at 20°C)	Inferred
Appearance	Colorless liquid (inferred)	Inferred

Hazard Identification and Classification

A specific Globally Harmonized System (GHS) classification for **methylenecyclooctane** is not available. However, based on the structure (an unsaturated cyclic hydrocarbon) and data from similar compounds such as methylenecycloheptane, it is prudent to handle **methylenecyclooctane** as a flammable liquid with potential for skin, eye, and respiratory irritation. The following GHS classifications for methylenecycloheptane are provided as a reference:

- Flammable liquids
- Skin corrosion/irritation
- Serious eye damage/eye irritation
- Specific target organ toxicity - single exposure (respiratory tract irritation)
- Aspiration hazard

It is crucial to assume that **methylenecyclooctane** may pose similar hazards until specific data becomes available.

Safe Handling and Storage

Given the anticipated flammability and potential for irritation, the following handling and storage procedures are recommended.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a flame-retardant lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with organic vapor cartridges may be necessary.

Handling

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.
- Take precautionary measures against static discharge. Ground and bond containers when transferring material.
- Handle under an inert atmosphere (e.g., nitrogen or argon) if the compound is sensitive to air or moisture.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as oxidizing agents.

- Store in a flammable liquids storage cabinet.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air. Vapors are heavier than air and may travel to a source of ignition and flash back.

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert absorbent material (e.g., sand, vermiculite) and place in a suitable container for disposal. Use non-sparking tools.

Experimental Protocols for Safety Assessment

For novel or uncharacterized compounds like **methylenecyclooctane**, a series of standardized tests are required to determine their safety profile. The following are general methodologies for key safety-related experiments.

Flash Point Determination

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air.

- Methodology (Closed-Cup Method, e.g., Pensky-Martens as per ASTM D93):
 - A sample of the liquid is placed in a test cup of a flash point apparatus.
 - The cup is sealed with a lid.
 - The sample is heated and stirred at a controlled rate.
 - An ignition source is directed into the cup at regular temperature intervals.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.[3]

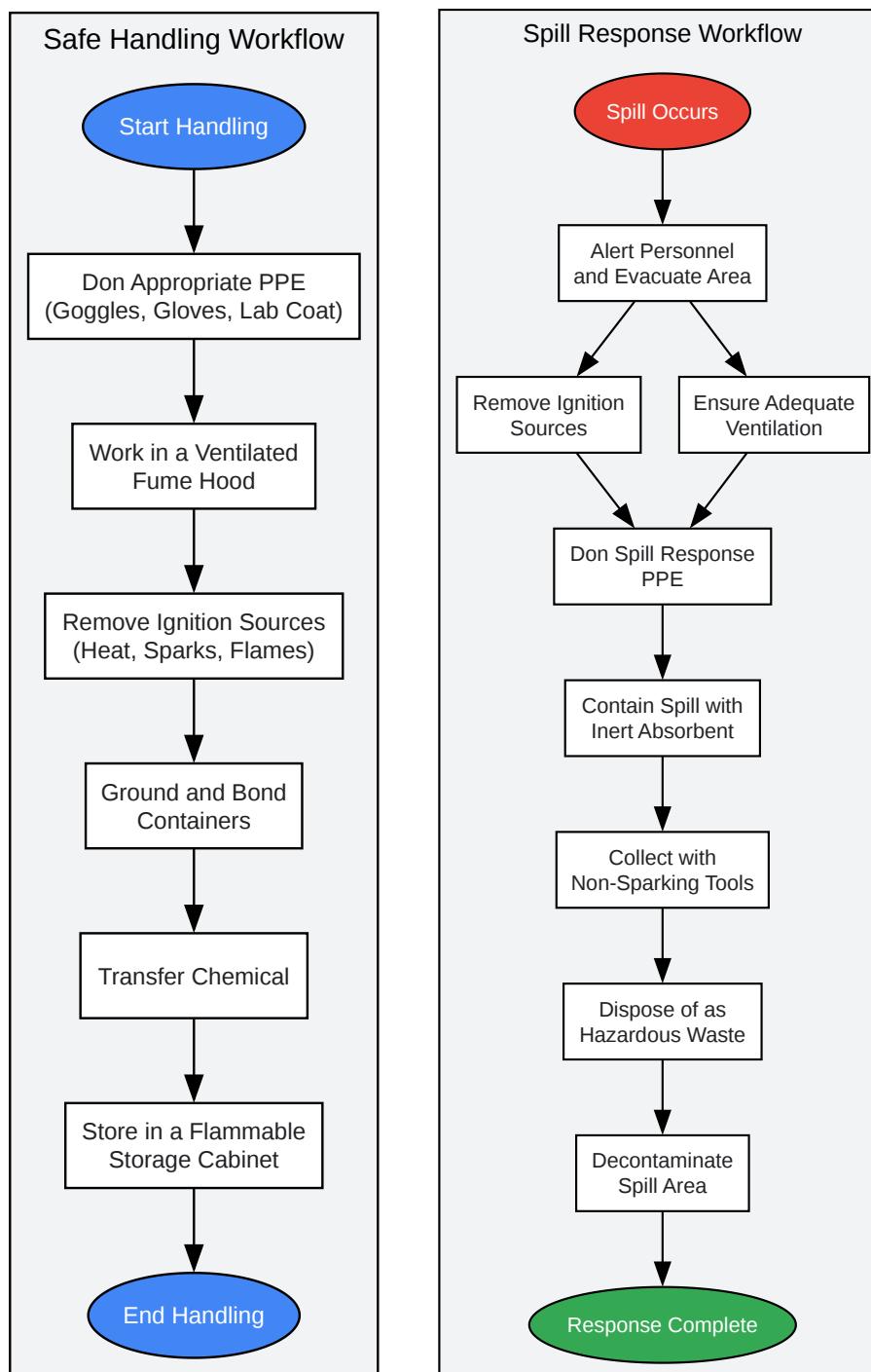
Acute Oral Toxicity (LD50) Determination

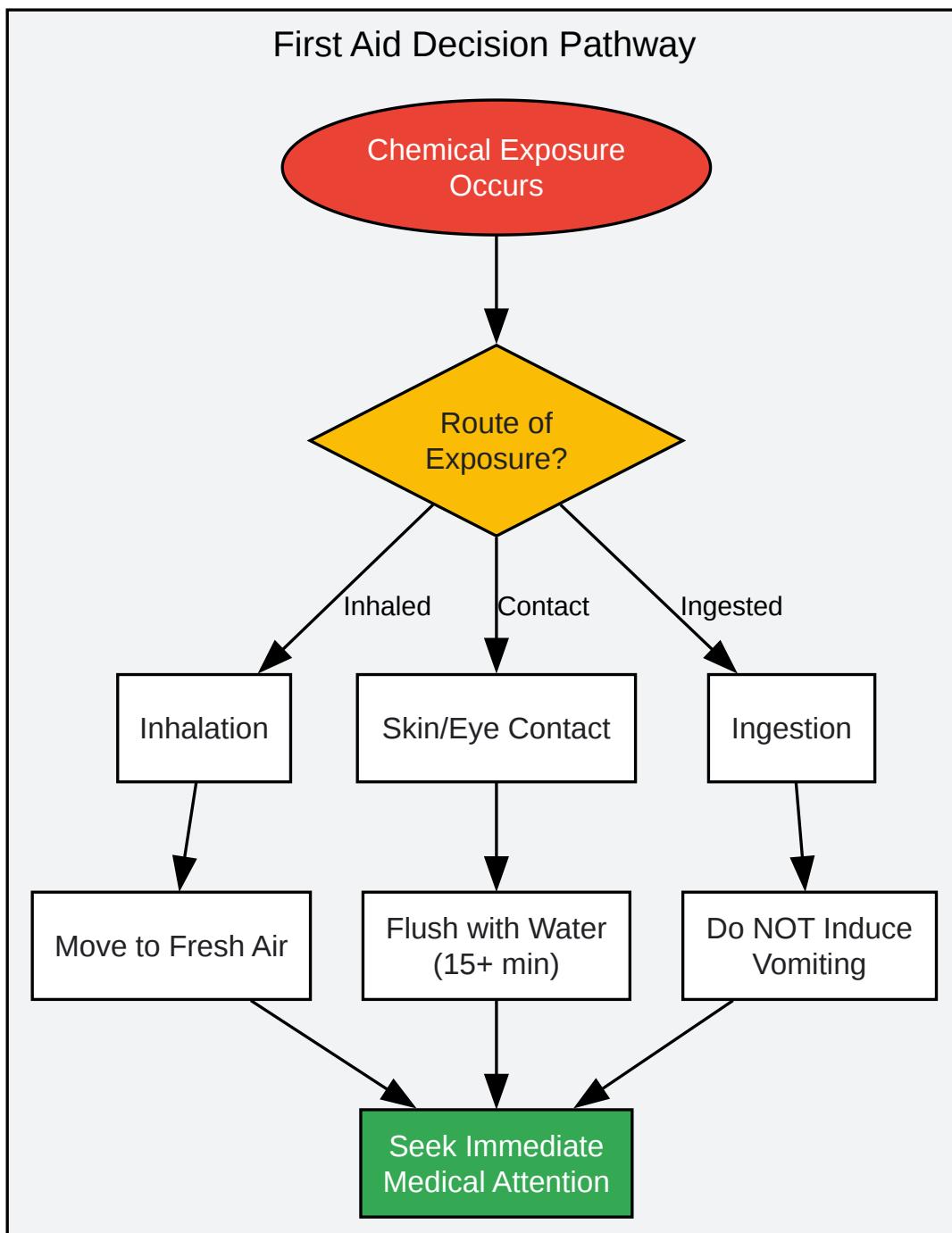
Acute oral toxicity studies are conducted to determine the dose of a substance that is lethal to 50% of a test population (LD50).

- Methodology (OECD Test Guideline 423: Acute Toxic Class Method):
 - This method uses a stepwise procedure with a small number of animals per step.
 - A starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg body weight) based on available information.
 - The substance is administered orally to a group of three animals of a single sex (usually females).
 - The presence or absence of compound-related mortality or morbidity determines the next step:
 - If mortality occurs, the test is repeated with a lower dose.
 - If no mortality occurs, the test is repeated with a higher dose.
 - The procedure continues until the LD50 can be estimated and the substance can be classified according to its toxicity.[\[4\]](#)
 - Animals are observed for a period of 14 days for signs of toxicity.[\[5\]](#)

Visualizations

The following diagrams illustrate key logical workflows for the safe handling and emergency response related to flammable liquids like **methylenecyclooctane**.





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